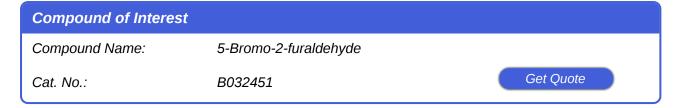


5-Bromo-2-furaldehyde chemical properties and structure

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An In-depth Technical Guide to 5-Bromo-2-furaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **5-Bromo-2-furaldehyde** (CAS No: 1899-24-7), a key intermediate in organic synthesis.

Core Chemical Properties

5-Bromo-2-furaldehyde, also known as 5-Bromofurfural, is a halogenated furan derivative.[1] It typically appears as a white to light yellow or light orange powder or crystal.[2] Under normal conditions, it is stable but incompatible with strong oxidizing agents.[3][4][5]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **5-Bromo-2-furaldehyde**.



Property	Value	Source(s)
Molecular Formula	C₅H₃BrO₂	[1][3][6]
Molecular Weight	174.98 g/mol	[1][6]
Melting Point	80-85 °C	[3][4][5][6]
Boiling Point	112 °C at 16 mmHg	[2][5][6]
222.9 ± 20.0 °C at 760 mmHg	[4]	
Density	1.7 ± 0.1 g/cm ³	[4]
1.748 g/cm ³	[3]	
Flash Point	88.6 ± 21.8 °C	[4]
Vapor Pressure	0.1 mmHg at 25 °C	[4]
Storage Temperature	2-8°C	[2][7]
Purity	>97%	[2]

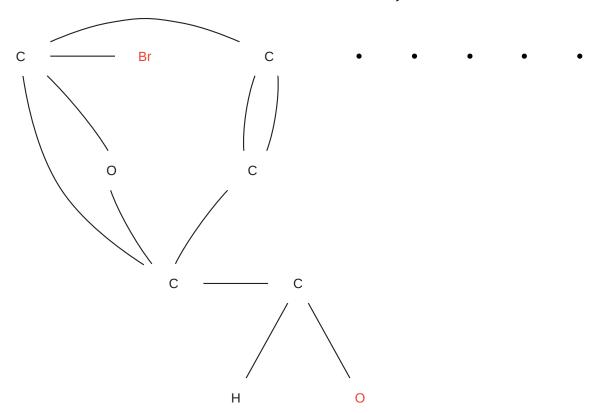
Chemical Structure

The structure of **5-Bromo-2-furaldehyde** consists of a furan ring substituted with a bromine atom at the 5-position and an aldehyde group at the 2-position.

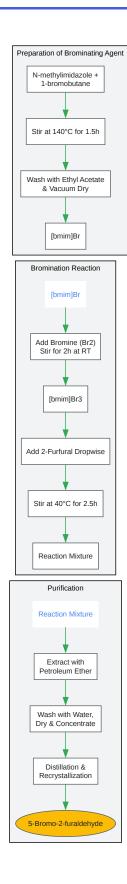
- Canonical SMILES:C1=C(OC(=C1)Br)C=O[3]
- InChl:1S/C5H3BrO2/c6-5-2-1-4(3-7)8-5/h1-3H
- InChl Key:WJTFHWXMITZNHS-UHFFFAOYSA-N[3]



Chemical Structure of 5-Bromo-2-furaldehyde







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